

# Commercial Availability and Synthesis of 3-Methoxybut-1-ene: A Technical Guide

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## Compound of Interest

Compound Name: 3-Methoxybut-1-ene

Cat. No.: B3048541

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and synthesis of **3-methoxybut-1-ene** (CAS No. 17351-24-5). This document is intended for researchers, scientists, and professionals in the field of drug development who require this chemical intermediate for their work.

## Commercial Suppliers and Availability

Our investigation indicates that **3-methoxybut-1-ene** is not a readily available, off-the-shelf chemical from major international suppliers. However, it is listed by several companies, primarily based in China, that likely offer it on a custom synthesis or made-to-order basis. Researchers interested in acquiring this compound should contact these potential suppliers directly to inquire about availability, lead times, purity, and pricing.

Below is a summary of potential commercial suppliers for **3-methoxybut-1-ene**.

Company	Location	Contact Information/Notes
Yantai Sheng Kai Lun Biological Products Co., Ltd.	China	Lists 3-methoxybut-1-ene in their product catalog. Direct inquiry is recommended.
Guangzhou Heyi Pharmaceutical Technology Co., Ltd.	China	Lists the CAS number for 3-methoxybut-1-ene, suggesting potential for custom synthesis. Direct inquiry is necessary.
Benchchem	United States	States they offer "qualified products" for 3-Methoxybut-1-ene and advises to "inquire us for more detail". <a href="#">[1]</a>

## Synthesis of 3-Methoxybut-1-ene

The primary synthetic route to **3-methoxybut-1-ene** is the catalytic hydroalkoxylation of 1,3-butadiene with methanol. This method offers an efficient pathway to the desired product.

## Experimental Protocol: Catalytic Hydroalkoxylation of 1,3-Butadiene with Methanol

While a specific, detailed experimental protocol for the synthesis of **3-methoxybut-1-ene** was not found in readily available literature during the search, a general procedure based on similar reactions is outlined below. This protocol should be adapted and optimized by qualified personnel.

Materials:

- 1,3-Butadiene
- Methanol (anhydrous)
- Rhodium-based catalyst (e.g.,  $\text{RhCl}_3$  on a solid support like  $\text{SiO}_2$ )
- Anhydrous, inert solvent (e.g., meta-xylene)

- High-pressure reactor

#### Procedure:

- **Reactor Setup:** A high-pressure reactor is charged with the rhodium-based catalyst and the anhydrous solvent under an inert atmosphere (e.g., argon or nitrogen).
- **Addition of Reactants:** Anhydrous methanol is added to the reactor. Subsequently, a measured amount of 1,3-butadiene is carefully introduced into the sealed reactor.
- **Reaction Conditions:** The reactor is heated to the desired temperature (e.g., 100°C) and pressurized (e.g., 5 atm). The reaction mixture is stirred vigorously for a set period (e.g., 1 hour).
- **Work-up:** After the reaction is complete, the reactor is cooled to room temperature, and the pressure is carefully released. The reaction mixture is filtered to remove the catalyst.
- **Purification:** The resulting solution is subjected to distillation to separate the product, **3-methoxybut-1-ene**, from the solvent and any unreacted starting materials. The purity of the collected fractions should be assessed by appropriate analytical methods (e.g., GC-MS, NMR).

## Visualizations

### Synthesis Pathway of 3-Methoxybut-1-ene

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## References

- 1. 3-Methoxybut-1-ene | 17351-24-5 | Benchchem [benchchem.com]
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